

Technical Guide: Spectroscopic Characterization of Methyl 2-(3-aminocyclobutyl)acetate

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Compound of Interest

Compound Name: *Methyl 2-(3-aminocyclobutyl)acetate*

Cat. No.: *B13193681*

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Executive Summary

Methyl 2-(3-aminocyclobutyl)acetate (CAS: 2126163-26-4 for HCl salt) is a conformationally constrained amino ester used in the synthesis of peptidomimetics and small molecule drugs. Its cyclobutane core restricts bond rotation, positioning substituents in defined vectors—a property exploited to improve potency and metabolic stability in drug candidates.

This guide provides a comprehensive analysis of its spectroscopic signature (NMR, IR, MS), synthesis logic, and quality control parameters, designed for researchers requiring rigorous structural validation.

Chemical Identity & Stereochemistry

The compound exists primarily as two stereoisomers (cis and trans) due to the 1,3-disubstitution of the cyclobutane ring. Commercial supplies are often the hydrochloride salt to ensure stability.

Property	Data
IUPAC Name	Methyl 2-(3-aminocyclobutyl)acetate
Common Name	(3-Aminocyclobutyl)acetic acid methyl ester
CAS No.	1934482-65-1 (Free Base); 2126163-26-4 (HCl Salt)
Formula	C ₇ H ₁₃ NO ₂ (Free Base); C ₇ H ₁₄ ClNO ₂ (HCl Salt)
M.W.	143.19 g/mol (Free Base); 179.65 g/mol (HCl Salt)
SMILES	COC(=O)CC1CC(N)C1

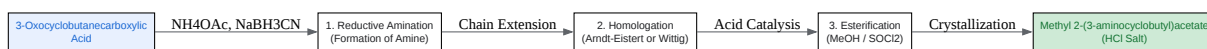
Stereochemical Configuration

- **Cis-Isomer (Meso):** The amine and acetate side chain are on the same face. The molecule possesses a plane of symmetry, making it achiral (meso).
- **Trans-Isomer:** The substituents are on opposite faces. This isomer possesses symmetry but is chiral (racemic mixture of enantiomers unless resolved).

Synthesis & Isolation Workflow

Understanding the synthesis is crucial for interpreting impurity profiles in spectra. The typical route involves the homologation of 3-aminocyclobutanecarboxylic acid derivatives.

Synthesis Pathway Diagram



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Figure 1: General synthetic workflow for the preparation of the target amino ester.

Spectroscopic Characterization

The following data represents the Hydrochloride Salt form in Deuterated Methanol (

), which is the standard solvent for polar amine salts.

A. Nuclear Magnetic Resonance (NMR)

The cyclobutane ring protons exhibit complex splitting patterns due to ring puckering and conformational flipping.

¹H NMR Data (400 MHz, CD₃OD)

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
NH ₃ ⁺	~8.2-8.5	br s	3H	Ammonium protons (only visible in DMSO-d ₆ ; exchanges in CD ₃ OD).
OMe	3.68	s	3H	Methyl ester singlet. Distinctive and sharp.
H-3	3.60 - 3.75	m	1H	Methine proton α -to-nitrogen. Deshielded by cationic amine.
H- α	2.55	d (J=7.2 Hz)	2H	Methylene protons of the acetate side chain (CH ₂ -CO).
H-1	2.35 - 2.45	m	1H	Methine proton at ring junction (α -to-sidechain).
H-2/4	2.40 - 2.55	m	2H	Ring methylenes (cis/trans to substituents).
H-2'/4'	1.85 - 2.05	m	2H	Ring methylenes (geminal partners).

Diagnostic Analysis:

- Cyclobutane Puckering: The methylene protons (H-2/4) often appear as two distinct multiplets separated by ~0.5 ppm due to the rigid conformation of the ring.

- Isomer Distinctions:
 - Cis-isomer: H-1 and H-3 are often more deshielded due to 1,3-diaxial-like interactions.
 - Trans-isomer: Typically shows slightly upfield shifts for the ring methines compared to the cis form.

¹³C NMR Data (100 MHz, CD₃OD)

Shift (δ ppm)	Assignment
173.5	C=O (Ester carbonyl)
52.1	OMe (Methyl ester carbon)
46.8	C-3 (Ring CH-NH ₂)
40.5	C-α (Side chain CH ₂)
36.2	C-2/4 (Ring CH ₂)
28.4	C-1 (Ring CH-Sidechain)

B. Mass Spectrometry (MS)[4]

- Ionization Mode: ESI (+) (Electrospray Ionization)
- Molecular Ion:
 - Calc.[1][2] MW (Free Base): 143.18[1]
 - Observed [M+H]⁺: 144.2 m/z
- Fragmentation Pattern:
 - 144.2 → 127.1: Loss of NH₃ (Characteristic of primary amines).
 - 144.2 → 112.1: Loss of MeOH (Ester cleavage).
 - 84.1: Cyclobutane ring fragment (C₅H₆N⁺) after side-chain cleavage.

C. Infrared Spectroscopy (IR)[2]

- Instrument: ATR-FTIR (Solid state)
- Key Bands:
 - 2800 - 3200 cm^{-1} : Broad Ammonium (N-H) stretch (overlaps C-H).
 - 1730 - 1745 cm^{-1} : Strong Ester C=O stretch (Diagnostic).
 - 1150 - 1200 cm^{-1} : C-O-C stretch (Ester).

Quality Control & Impurity Profiling

When sourcing or synthesizing this material, specific impurities must be monitored.

HPLC Method Parameters

Since the compound lacks a strong UV chromophore (only the weak ester absorption at 210 nm), derivatization or charged aerosol detection (CAD) is recommended.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 3.5 μm .
- Mobile Phase:
 - A: 0.1% TFA in Water
 - B: Acetonitrile
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV 210 nm (low sensitivity) or ELSD/CAD (preferred).

Common Impurities

- Hydrolysis Product: (3-Aminocyclobutyl)acetic acid (Result of moisture exposure). Check for broad OH stretch in IR and loss of Methyl signal in NMR.

- Regioisomers: 2-aminocyclobutyl isomers (rare, but possible if synthesis involved non-selective ring closing).

References

- Chemical Identity & Properties: PubChemLite Record for **Methyl 2-(3-aminocyclobutyl)acetate** (CAS 2126163-26-4). Source: PubChem/University of Luxembourg.[Link](#)
- Synthesis of Cyclobutane Amino Acids: "Divergent Routes to Chiral Cyclobutane Synthons from (–)- α -Pinene." Tetrahedron, 1969.[\[3\]](#) (Foundational chemistry for substituted cyclobutanes). [Link](#)
- General Esterification Protocol: "A Convenient Synthesis of Amino Acid Methyl Esters." Molecules, 2008.[\[2\]](#) (Methodology for TMSCl/MeOH esterification used for this class). [Link](#)
- Vendor Characterization: Sigma-Aldrich Product Specification for Methyl cis-2-(3-aminocyclobutyl)acetate HCl. [Link](#)

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